

# Tridemorph: A Comprehensive Technical Guide on its Environmental Fate and Toxicity

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Tridemorph** is a systemic fungicide belonging to the morpholine group, developed by BASF in the 1960s. It has been used to control a variety of fungal diseases in crops, including powdery mildew in cereals. This technical guide provides an in-depth analysis of the environmental fate and toxicological profile of **Tridemorph**, intended to inform researchers, scientists, and professionals in drug development about its potential environmental and health impacts.

#### **Environmental Fate**

The environmental persistence, degradation, and mobility of **Tridemorph** determine its distribution and potential for exposure to non-target organisms.

### **Persistence and Degradation**

**Tridemorph** is considered to be of low to moderate persistence in the environment. Its degradation is influenced by biotic and abiotic factors.

In Soil:

 Aerobic Degradation: Tridemorph degrades in soil under aerobic conditions. The half-life (DT50) in laboratory studies ranges from 20 to 50 days, while field studies have reported DT50 values between 14 and 34 days.[1]



- Anaerobic Degradation: Information on anaerobic degradation is less available, but it is expected to be slower than aerobic degradation.
- Biodegradation: Soil microorganisms play a significant role in the degradation of
   Tridemorph. Studies have shown that fungi, such as Aspergillus fumigatus, can degrade
   Tridemorph, although they may not use it as a sole carbon or nitrogen source.[2] The initial degradation products identified are tridemorph-N-oxide and 2,6-dimethyl morpholine.[2]

#### In Water:

- Hydrolysis: Tridemorph is susceptible to hydrolysis. At 20°C and pH 7, the hydrolysis DT50 is approximately 32 days, indicating moderate persistence.[1] Under UV light in aqueous solutions, about 50% of the compound can be hydrolyzed within 16.5 hours at a concentration of 20 mg/kg.[3]
- Aqueous Photolysis: Photodegradation in water can be a significant dissipation pathway. The
  aqueous photolysis DT50 at pH 7 is reported to be 0.7 days, suggesting rapid degradation in
  the presence of light.[1]
- Water-Sediment Systems: In water-sediment studies, the DT50 of Tridemorph in the water phase is approximately 26 days, while the overall system DT50 is around 60 days.[1]

#### **Mobility**

The mobility of **Tridemorph** in soil and its potential to leach into groundwater is a key environmental consideration.

- Soil Adsorption: Tridemorph's mobility in soil is influenced by its adsorption to soil particles.
   While specific Kd or Koc values are not readily available in the provided search results, its chemical properties suggest a potential for mobility.
- Leaching Potential: Due to its moderate persistence and potential for mobility, there is a possibility of **Tridemorph** leaching into groundwater, particularly in soils with low organic matter content.

#### **Bioaccumulation**



Bioaccumulation is the process by which a chemical concentrates in an organism's tissues over time. The potential for **Tridemorph** to bioaccumulate is an important aspect of its environmental risk assessment.

• Bioconcentration Factor (BCF): An estimated Bioconcentration Factor (BCF) of 741 has been reported.[1] This value suggests a potential for bioaccumulation in aquatic organisms.

# **Toxicity Profile**

**Tridemorph** exhibits a range of toxic effects on various organisms. The World Health Organization has classified it as a Class II "moderately hazardous" pesticide.[4]

### **Mammalian Toxicity**

- Acute Toxicity: Tridemorph is harmful if swallowed and can cause skin and eye irritation.[4]
   The acute oral LD50 in rats is reported to be around 500 mg/kg.[1] The acute dermal LD50 in rabbits is approximately 1600 mg/kg.[5]
- Reproductive and Developmental Toxicity: **Tridemorph** has been shown to have teratogenic effects in rats and mice at high doses.[6][7] The no-effect level for embryotoxic effects was determined to be 27.5 mg/kg for mice and 20.6 mg/kg for rats.[6]

# **Aquatic Toxicity**

**Tridemorph** is classified as very toxic to aquatic life with long-lasting effects.[7]

- Fish: The acute 96-hour LC50 for fish has not been specified in the provided search results, but it is generally considered to be toxic to fish.
- Aquatic Invertebrates: Tridemorph is toxic to aquatic invertebrates. For Daphnia magna, the
   48-hour EC50 for immobilization is a key indicator of acute toxicity.
- Algae: The toxicity to algae is typically assessed through growth inhibition tests, with the EC50 and NOEC values being important endpoints.

## **Avian Toxicity**



Information on the specific avian toxicity of **Tridemorph** is limited in the provided search results. However, as with other pesticides, its potential risk to birds through direct ingestion of contaminated food or water is a concern. The acute oral LD50 is a critical endpoint for assessing this risk.[8][9][10]

# **Effects on Soil Microorganisms**

**Tridemorph** can have adverse effects on soil microbial populations, which are crucial for soil health and nutrient cycling. Studies have shown that **Tridemorph** can negatively impact bacteria, fungi, and actinomycetes in the soil.

**Quantitative Data Summary** 

**Table 1: Environmental Fate of Tridemorph** 

Parameter	Value	Compartment	Conditions	Reference
DT50 (Aerobic Soil)	20 - 50 days	Soil	Laboratory	[1]
DT50 (Aerobic Soil)	14 - 34 days	Soil	Field	[1]
Hydrolysis DT50	32 days	Water	pH 7, 20°C	[1]
Aqueous Photolysis DT50	0.7 days	Water	рН 7	[1]
Water-Sediment DT50	60 days	Water-Sediment System	-	[1]
BCF	741 (estimated)	Aquatic Organisms	-	[1]

# **Table 2: Toxicity of Tridemorph**



Organism	Test Type	Endpoint	Value	Reference
Rat	Acute Oral	LD50	~500 mg/kg	[1]
Rabbit	Acute Dermal	LD50	~1600 mg/kg	[5]
Mouse	Developmental	NOEL (embryotoxicity)	27.5 mg/kg	[6]
Rat	Developmental	NOEL (embryotoxicity)	20.6 mg/kg	[6]

# **Experimental Protocols**

The environmental fate and toxicity of **Tridemorph** are typically evaluated using standardized test guidelines, such as those developed by the Organisation for Economic Co-operation and Development (OECD).

## Soil Metabolism (based on OECD 307)

- Objective: To determine the rate and route of degradation of **Tridemorph** in soil under aerobic and anaerobic conditions.
- Methodology:
  - Test System: Soil samples with varying characteristics (e.g., organic carbon content, pH, texture) are used. For pathway elucidation, radiolabelled (e.g., <sup>14</sup>C) **Tridemorph** is often employed.
  - Application: The test substance is applied to the soil samples at a concentration relevant to its agricultural use.
  - Incubation: The treated soil is incubated in the dark under controlled temperature and moisture conditions for a period typically up to 120 days. For anaerobic studies, the soil is flooded and purged with an inert gas.
  - Sampling and Analysis: At various time intervals, soil samples are extracted and analyzed using techniques like High-Performance Liquid Chromatography (HPLC) and Mass



Spectrometry (MS) to quantify the parent compound and identify and quantify its degradation products. Volatile degradation products and CO<sub>2</sub> are trapped and analyzed.

 Data Analysis: The rate of degradation (DT50 and DT90) is calculated, and a degradation pathway is proposed.

### **Aquatic Toxicity Testing (based on OECD 202 & 203)**

- Objective: To determine the acute toxicity of **Tridemorph** to aquatic invertebrates (Daphnia magna, OECD 202) and fish (e.g., Rainbow Trout, OECD 203).
- Methodology (Daphnia sp. Acute Immobilisation Test OECD 202):
  - Test Organisms: Young daphnids (less than 24 hours old) are used.
  - Test Design: A static test is conducted where daphnids are exposed to a range of concentrations of **Tridemorph** in a suitable medium for 48 hours.
  - Observations: The number of immobilized daphnids is recorded at 24 and 48 hours.
  - Data Analysis: The EC50 (the concentration that causes immobilization in 50% of the daphnids) is calculated.
- Methodology (Fish, Acute Toxicity Test OECD 203):
  - Test Organisms: A recommended fish species (e.g., Rainbow Trout, Oncorhynchus mykiss) is used.
  - Test Design: A semi-static or flow-through test is performed where fish are exposed to a series of **Tridemorph** concentrations for 96 hours.
  - Observations: Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
  - Data Analysis: The LC50 (the concentration that is lethal to 50% of the fish) is determined.

# **Signaling Pathways and Mechanisms of Toxicity**



# **Inhibition of Sterol Biosynthesis**

The primary mode of action of **Tridemorph** as a fungicide is the inhibition of sterol biosynthesis in fungi. This mechanism also contributes to its toxicity in other organisms. **Tridemorph** specifically targets two key enzymes in the sterol biosynthesis pathway:

- $\Delta^8 \rightarrow \Delta^7$ -isomerase: This enzyme is involved in the conversion of sterol precursors.
- Cycloeucalenol-obtusifoliol isomerase (COI): This enzyme plays a crucial role in the demethylation of sterol precursors.

Inhibition of these enzymes leads to an accumulation of abnormal sterols and a depletion of essential sterols like ergosterol in fungi, which disrupts cell membrane integrity and function, ultimately leading to cell death.[11][12][13]



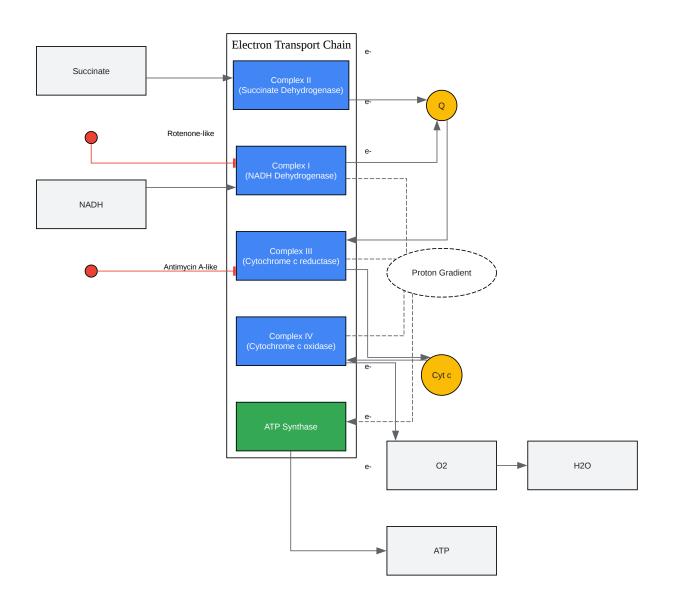
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Inhibition of Sterol Biosynthesis by **Tridemorph**.

# **Inhibition of Mitochondrial Respiration**

There is evidence to suggest that **Tridemorph** can also inhibit the mitochondrial respiratory chain. One study found that it inhibits both the NADH-oxidase and the succinate-cytochrome c oxydoreductase systems in beef heart mitochondria.[14] The proposed sites of action are similar to those of rotenone (Complex I) and antimycin A (Complex III), suggesting that **Tridemorph** can disrupt electron transport and cellular energy production.[14]





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Inhibition of Mitochondrial Respiration by **Tridemorph**.



#### Conclusion

**Tridemorph** is a fungicide with moderate persistence in the environment. Its degradation is primarily mediated by microorganisms in soil and through hydrolysis and photolysis in water. While it has a lower potential for high-level bioaccumulation, its toxicity to a range of non-target organisms, particularly aquatic life, warrants careful consideration in its environmental risk assessment. The primary mechanism of its fungicidal action and toxicity is the disruption of sterol biosynthesis, with evidence also pointing to the inhibition of mitochondrial respiration. This comprehensive guide provides essential data and insights for researchers and professionals to understand the environmental and toxicological implications of **Tridemorph**. Further research is needed to fill data gaps, particularly concerning its full degradation pathway and toxicity to a broader range of non-target species under various environmental conditions.

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